

# Technical Guide: Physicochemical Properties of 3,5-Disubstituted Isoxazole-4-Carboxylic Acids

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3,5-Diethylisoxazole-4-carboxylic acid	
Cat. No.:	B1334108	Get Quote

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Introduction: This document provides a detailed summary of the molecular formula and molecular weight for 3,5-dimethylisoxazole-4-carboxylic acid. Please note that extensive searches for "3,5-diethylisoxazole-4-carboxylic acid" did not yield a compound with that specific name in publicly available chemical databases. The data presented herein pertains to the closely related and commonly referenced dimethyl analogue.

## **Physicochemical Data**

The fundamental molecular properties of 3,5-dimethylisoxazole-4-carboxylic acid are summarized in the table below. This information is critical for experimental design, analytical characterization, and computational modeling.

Identifier	Value	Citations
Chemical Name	3,5-Dimethylisoxazole-4-carboxylic acid	[1][2][3][4][5][6]
Molecular Formula	С6Н7NО3	[1][2][3][6]
Molecular Weight	141.13 g/mol	[1][6]
CAS Number	2510-36-3	[1][2][3][4][5]



## **Experimental Protocols**

The determination of the molecular weight and formula of a compound like 3,5-dimethylisoxazole-4-carboxylic acid typically involves the following standard analytical chemistry protocols:

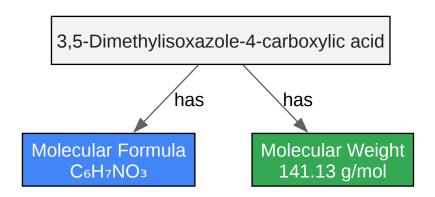
- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight
  of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate
  mass measurement, which can be used to deduce the elemental composition and thus the
  molecular formula.
  - Sample Preparation: A dilute solution of the analyte is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
  - Ionization: The sample is introduced into the mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
  - Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured by a mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap, or Quadrupole).
  - Data Interpretation: The peak corresponding to the molecular ion ([M+H]<sup>+</sup> or [M-H]<sup>-</sup>) is identified, and its m/z value is used to determine the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are used to elucidate the chemical structure of the molecule, which confirms the connectivity of the atoms and complements the data from mass spectrometry to verify the molecular formula.
  - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d<sub>6</sub>).
  - Data Acquisition: The sample is placed in a strong magnetic field and irradiated with radio waves to generate NMR spectra.
  - Spectral Analysis: The chemical shifts, integration of signals, and coupling patterns are analyzed to confirm the presence of the methyl groups, the isoxazole ring, and the carboxylic acid proton.



- Elemental Analysis: This technique directly measures the percentage composition of carbon, hydrogen, and nitrogen in the sample.
  - Procedure: A small, precisely weighed amount of the sample is combusted in a furnace.
     The resulting gases (CO<sub>2</sub>, H<sub>2</sub>O, N<sub>2</sub>) are separated and quantified.
  - Calculation: The percentage of each element is used to determine the empirical formula, which can then be compared with the proposed molecular formula derived from mass spectrometry.

## **Logical Relationship Diagram**

The following diagram illustrates the relationship between the chemical name and its corresponding molecular formula and weight.



Click to download full resolution via product page

Chemical Identity and Properties.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

1. chemimpex.com [chemimpex.com]



- 2. 3,5-Dimethylisoxazole-4-carboxylic acid | C6H7NO3 | CID 75636 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5-Dimethylisoxazole-4-carboxylic acid, 99% | Fisher Scientific [fishersci.ca]
- 4. 3,5-Dimethylisoxazole-4-carboxylic Acid | 2510-36-3 | TCI Deutschland GmbH [tcichemicals.com]
- 5. 3,5-Dimethylisoxazole-4-carboxylic acid CAS:2510-36-3 Sunway Pharm Ltd [3wpharm.com]
- 6. 3,5-dimethylisoxazole-4-carboxylic acid [stenutz.eu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,5-Disubstituted Isoxazole-4-Carboxylic Acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334108#3-5-diethylisoxazole-4-carboxylic-acid-molecular-weight-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com